

6-Methoxypyrazine-2-carboxylic Acid: A Technical Review for Drug Discovery

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Compound of Interest

Compound Name: 6-Methoxypyrazine-2-carboxylic acid

Cat. No.: B183360

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Introduction

6-Methoxypyrazine-2-carboxylic acid, a substituted pyrazine derivative, represents a scaffold of interest in medicinal chemistry. The pyrazine ring is a key structural motif found in numerous biologically active compounds and approved drugs, exhibiting a wide range of pharmacological activities including anticancer, anti-inflammatory, antibacterial, and antiparasitic effects.^{[1][2][3]} This technical guide provides a comprehensive review of the available literature on **6-methoxypyrazine-2-carboxylic acid**, including its chemical and physical properties. Due to the limited specific data on this compound, this review also incorporates information from closely related pyrazine-2-carboxylic acid derivatives to infer potential synthetic routes, biological activities, and experimental protocols.

Chemical and Physical Properties

A summary of the known quantitative data for **6-Methoxypyrazine-2-carboxylic acid** is presented in Table 1. This information is primarily sourced from chemical suppliers.

Property	Value	Reference
CAS Number	24005-61-6	[4][5][6]
Molecular Formula	C ₆ H ₆ N ₂ O ₃	[4][5][6]
Molecular Weight	154.12 g/mol	[6]
Melting Point	176-181 °C	[6]
Boiling Point	176-181 °C	[6]
Density	1.371 g/cm ³	[6]
Flash Point	144.3 °C	[6]
InChI Key	RWGSCFHUIFPLEI- UHFFFAOYSA-N	[4][5]
SMILES	COC1=NC(=CN=C1)C(O)=O	[5]

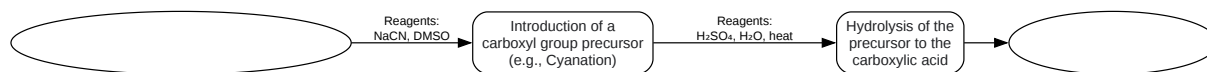
Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **6-methoxypyrazine-2-carboxylic acid** is not readily available in the reviewed literature, general synthetic strategies for related pyrazine carboxylic acids can provide a foundational approach.

General Synthesis of Pyrazine Carboxylic Acids

The synthesis of pyrazine carboxylic acids often involves the oxidation of a suitable precursor. For instance, 2,3-pyrazinedicarboxylic acid can be synthesized by the potassium permanganate oxidation of quinoxaline.[7] Another common method is the functionalization of a pre-existing pyrazine ring.

A plausible synthetic workflow for **6-methoxypyrazine-2-carboxylic acid** could start from a commercially available substituted pyrazine. The following diagram illustrates a hypothetical synthetic pathway.



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Caption: Hypothetical synthesis workflow for **6-methoxypyrazine-2-carboxylic acid**.

Experimental Protocol for a Related Compound: Synthesis of 2,3-Pyrazinedicarboxylic Acid[7]

This protocol describes the oxidation of quinoxaline to 2,3-pyrazinedicarboxylic acid and serves as an example of a synthetic method for a pyrazine carboxylic acid.

Materials:

- Quinoxaline
- Potassium permanganate
- Hydrochloric acid
- Acetone
- Water

Procedure:

- A solution of quinoxaline in hot water is prepared in a three-necked flask equipped with a mechanical stirrer and reflux condenser.
- A saturated aqueous solution of potassium permanganate is added slowly to the quinoxaline solution while stirring vigorously. The reaction is exothermic and should be controlled to maintain a gentle boil.
- After the addition is complete, the reaction mixture is cooled, and the manganese dioxide byproduct is removed by filtration.

- The filtrate is concentrated under reduced pressure.
- Concentrated hydrochloric acid is cautiously added to the cooled and stirred solution to precipitate the crude 2,3-pyrazinedicarboxylic acid.
- The crude product is collected by filtration, washed, and dried.
- Purification is achieved by extraction with hot acetone.

Potential Biological Activities and Drug Discovery Applications

Direct biological data for **6-methoxypyrazine-2-carboxylic acid** is scarce in the public domain. However, the broader class of pyrazine-2-carboxylic acid derivatives has been investigated for various therapeutic applications.

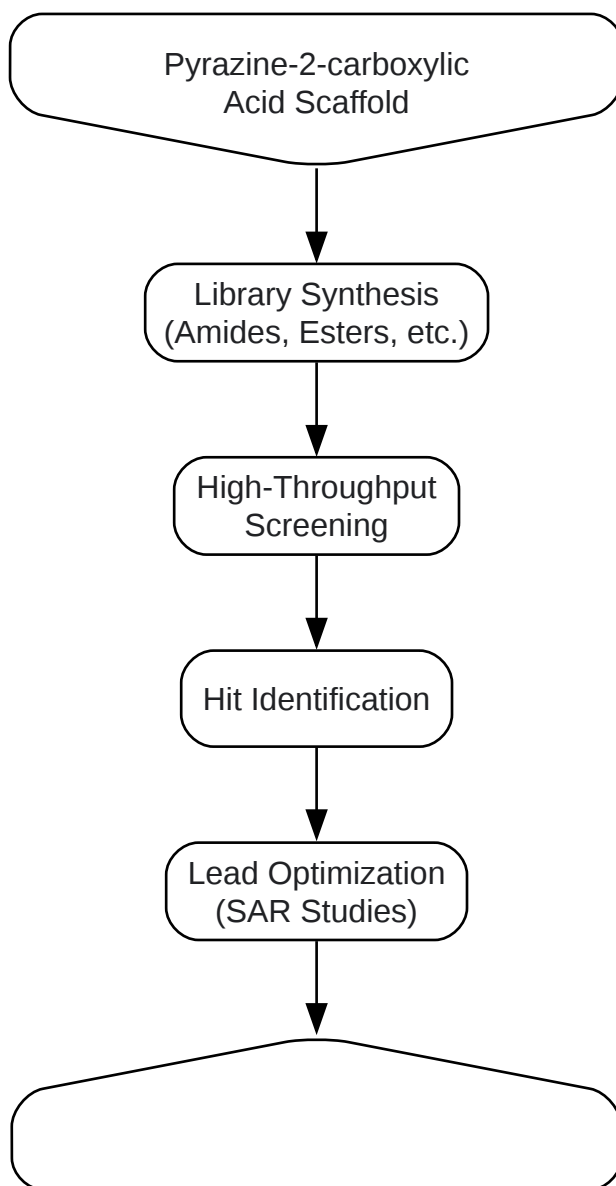
Antimycobacterial and Antifungal Activity

Substituted amides of pyrazine-2-carboxylic acids have demonstrated notable biological activity. For example, condensation of 6-chloropyrazine-2-carboxylic acid chloride with various anilines has yielded amides with antimycobacterial and antifungal properties.[8] The (3,5-bis-trifluoromethylphenyl)amide of 6-chloropyrazine-2-carboxylic acid was found to be a potent inhibitor of oxygen evolution in spinach chloroplasts, indicating potential as a photosynthesis inhibitor.[8] Furthermore, derivatives of 3-(phenylcarbamoyl)-pyrazine-2-carboxylic acids have shown high antimycobacterial activity against *Mycobacterium tuberculosis*.[9]

Anticancer and Anti-inflammatory Potential

Pyrazine derivatives are known to possess a wide range of pharmacological activities, including anticancer and anti-inflammatory effects.[1][2] The pyrazine scaffold is considered a privileged structure in drug discovery, capable of interacting with multiple biological targets.[10] The specific substitution pattern of **6-methoxypyrazine-2-carboxylic acid**, with an electron-donating methoxy group and an electron-withdrawing carboxylic acid group, may confer unique pharmacological properties that warrant investigation.

The following diagram illustrates a potential drug discovery workflow starting from a pyrazine carboxylic acid scaffold.



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Caption: General drug discovery workflow for pyrazine-based compounds.

Conclusion

6-Methoxypyrazine-2-carboxylic acid is a chemical entity with potential for further exploration in drug discovery and development. While direct experimental data on its synthesis and biological activity are limited, the broader family of pyrazine-2-carboxylic acid derivatives has shown significant promise, particularly in the areas of infectious diseases. The synthetic methodologies and biological activities of related compounds provide a strong foundation for

future research into the therapeutic potential of **6-methoxypyrazine-2-carboxylic acid**.

Further investigation into its synthesis, derivatization, and biological screening is warranted to fully elucidate its pharmacological profile and potential as a lead compound for novel therapeutics.

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